

A Comparative Guide to the Structure-Activity Relationships of Biologically Active Azetidine Derivatives

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Compound of Interest

Compound Name: 2-Methyl-1-(3-methylazetidin-3-yl)propan-1-one

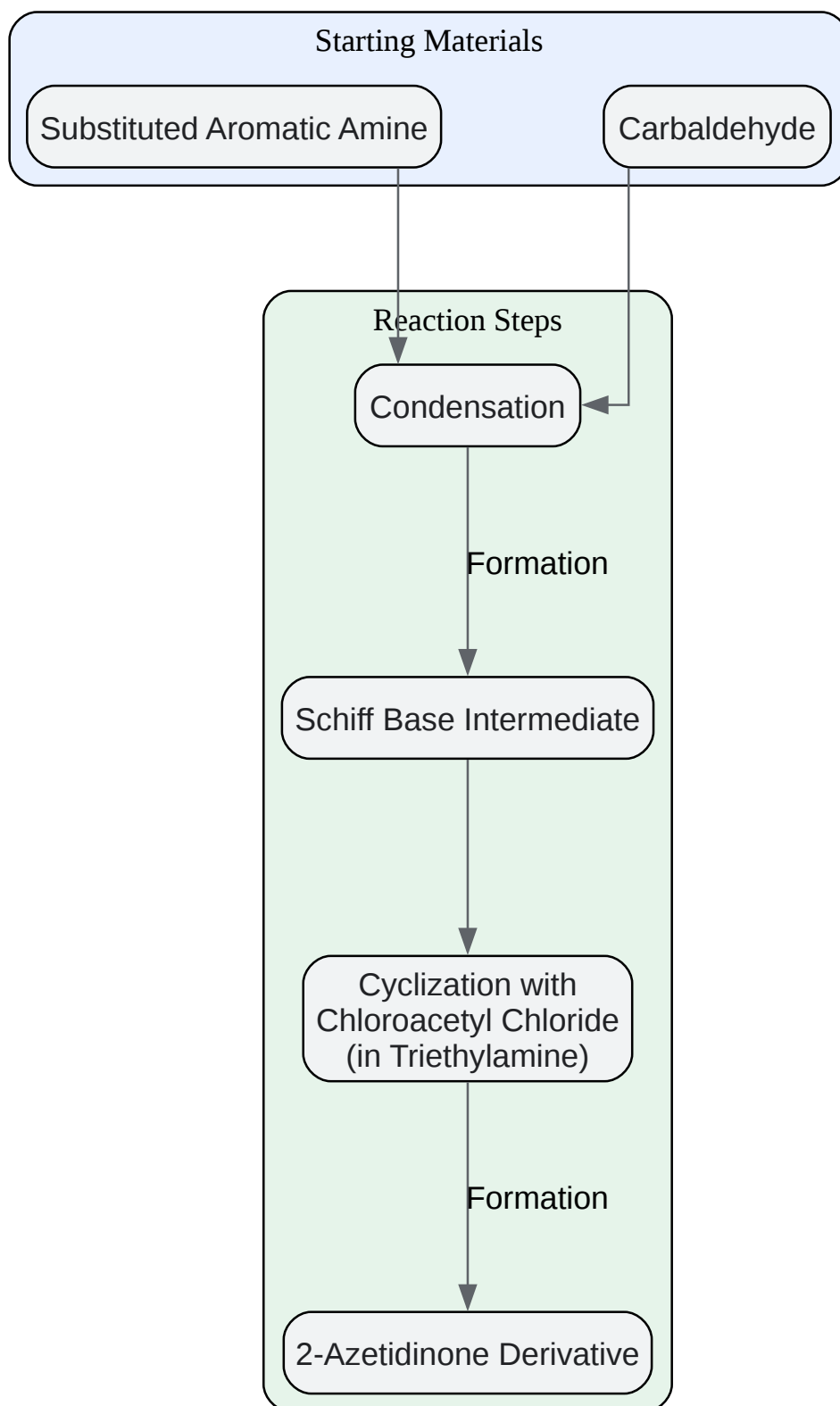
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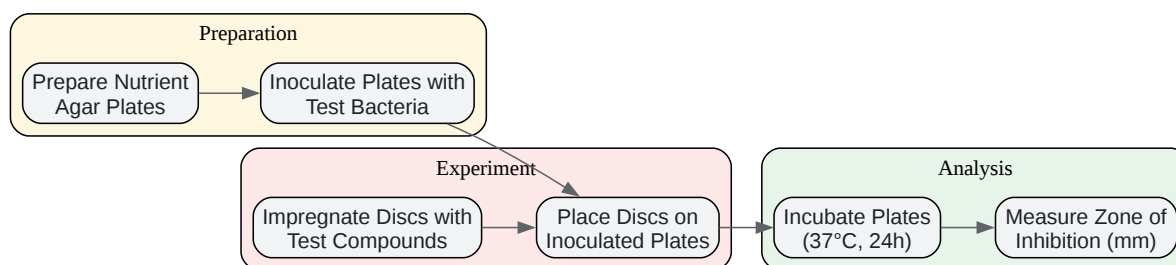
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The four-membered nitrogen-containing heterocycle, azetidine, has emerged as a privileged scaffold in medicinal chemistry. Its unique structural properties, including high ring strain and a three-dimensional character, confer favorable pharmacokinetic profiles such as enhanced metabolic stability, solubility, and receptor selectivity.^[1] This has led to the incorporation of the azetidine motif into several FDA-approved drugs, including baricitinib and cobimetinib.^[1] This guide provides a comparative analysis of the structure-activity relationships (SAR) of various azetidine analogs, focusing on their synthesis and diverse biological activities, supported by experimental data.

Synthetic Strategies for Azetidine Scaffolds

A common and versatile method for the synthesis of the 2-azetidinone (or β -lactam) ring, a core component of many biologically active compounds, is the cycloaddition of a chloroacetyl chloride with an imine (Schiff base).^{[2][3]} This reaction is typically carried out in the presence of a base such as triethylamine. The general workflow for this synthesis is depicted below.





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Caption: Workflow for the agar disc diffusion antibacterial assay.

Conclusion

The azetidine scaffold is a versatile and valuable component in modern drug discovery. The structure-activity relationships of its derivatives are highly dependent on the nature and placement of substituents around the core ring structure. As demonstrated, modifications can tune the biological activity, leading to potent and selective agents against a range of targets, from bacteria to central nervous system receptors. Further exploration of this scaffold holds significant promise for the development of novel therapeutics. [1]

References

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Sources

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